

# Application Notes and Protocols: Calcium Sulfide (CaS) as an Infrared Optical Material

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## Compound of Interest

Compound Name: Calcium sulfide (CaS)

Cat. No.: B7801512

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This document provides a comprehensive overview of the application of **Calcium Sulfide (CaS)** as an infrared (IR) optical material. While CaS is well-known for its properties as a phosphor, its potential as a primary optical material for applications such as IR windows, lenses, and domes is an emerging area of interest. These notes compile the available data on its properties and provide detailed experimental protocols for its synthesis and fabrication into optical components.

## Introduction to Calcium Sulfide as an IR Optical Material

**Calcium Sulfide (CaS)** is a chemical compound with the formula CaS. It is a white, crystalline material that crystallizes in a cubic structure similar to rock salt. While its primary application has been in the field of phosphors, particularly when doped with rare-earth elements, its optical properties suggest potential for use as an infrared-transmitting material. Theoretical analyses and studies on CaS thin films have indicated low absorbance and high transmittance in the infrared region, making it a candidate for various optical applications.<sup>[1][2]</sup>

The development of CaS and related materials like Calcium Lanthanum Sulfide (CLS) for mid-wave and long-wave infrared applications is driven by the need for high-performance, durable, and potentially lower-cost alternatives to commonly used IR materials.<sup>[3][4]</sup>

## Physical and Optical Properties of Calcium Sulfide

The following tables summarize the known physical and optical properties of Calcium Sulfide. It is important to note that while general optical characteristics are reported, a complete dataset for the refractive index across a wide infrared range is not readily available in the literature.

Table 1: Physical Properties of Calcium Sulfide

Property	Value
Chemical Formula	CaS
Molar Mass	72.14 g/mol
Appearance	White crystalline solid
Crystal Structure	Cubic (Halite)
Density	2.59 g/cm <sup>3</sup>
Melting Point	2525 °C

Table 2: Optical Properties of Calcium Sulfide

Property	Value/Description
Transmission Range	Reported to have low absorbance and high transmittance in the UV, visible, and infrared regions.[1] Specific transmission percentages across the full 1-20 μm range for bulk optical-grade CaS are not well-documented.
Refractive Index (n)	2.137 (at sodium D-line, 589.3 nm). A comprehensive dataset of refractive index values across the infrared spectrum is not currently available.
Theoretical Band Gap	Approximately 3.9 eV (for thin films).[1]

## Applications in Infrared Optics

Based on its properties, CaS has potential applications in the following areas:

- **Infrared Windows and Domes:** For use in thermal imaging, spectroscopy, and sensor protection in the mid-wave infrared (MWIR) and potentially the long-wave infrared (LWIR) regions.
- **Infrared Lenses:** As a material for focusing or collimating infrared radiation in various optical systems.
- **Host Material for IR Phosphors:** Doped CaS can be used for applications requiring upconversion or downconversion of infrared light.

## Experimental Protocols

The following sections provide detailed protocols for the synthesis, fabrication, and characterization of CaS optical components. These protocols are based on established methods for producing transparent ceramics and will likely require optimization for CaS.

High-purity, fine-grained CaS powder is essential for the fabrication of transparent ceramics. A common method for synthesizing sulfide powders is the sulfidation of a precursor in a controlled atmosphere.

**Objective:** To synthesize high-purity CaS powder from Calcium Carbonate ( $\text{CaCO}_3$ ) precursor.

**Materials:**

- High-purity Calcium Carbonate ( $\text{CaCO}_3$ ) powder (99.99% or higher)
- Hydrogen Sulfide ( $\text{H}_2\text{S}$ ) gas (high purity)
- Argon (Ar) or Nitrogen ( $\text{N}_2$ ) gas (high purity)
- Alumina or quartz tube furnace
- Alumina crucibles

**Protocol:**

- Precursor Preparation: Place the high-purity  $\text{CaCO}_3$  powder in an alumina crucible.
- Furnace Setup: Place the crucible containing the  $\text{CaCO}_3$  powder into the center of the tube furnace.
- Purging: Purge the furnace tube with high-purity Ar or  $\text{N}_2$  gas for at least 30 minutes to remove any residual oxygen and moisture.
- Heating and Sulfidation:
  - While maintaining a slow flow of Ar/ $\text{N}_2$ , begin heating the furnace to 900-1100 °C at a rate of 5-10 °C/min.
  - Once the target temperature is reached, introduce a controlled flow of  $\text{H}_2\text{S}$  gas into the furnace tube. The reaction is:  $\text{CaCO}_3 + \text{H}_2\text{S} \rightarrow \text{CaS} + \text{H}_2\text{O} + \text{CO}_2$ .
  - Maintain the temperature and  $\text{H}_2\text{S}$  flow for 4-6 hours to ensure complete conversion of the carbonate to the sulfide.
- Cooling:
  - After the reaction is complete, switch off the  $\text{H}_2\text{S}$  gas flow and continue to flow Ar/ $\text{N}_2$  gas.
  - Allow the furnace to cool down to room temperature under the inert gas flow.
- Powder Collection: Once at room temperature, carefully remove the crucible containing the synthesized CaS powder in an inert atmosphere (e.g., a glovebox) to prevent oxidation.
- Characterization: Characterize the synthesized powder using X-ray Diffraction (XRD) to confirm the phase purity and Scanning Electron Microscopy (SEM) to assess the particle size and morphology.

Hot pressing is a technique used to densify powders into a solid component by the simultaneous application of heat and pressure.

Objective: To fabricate a dense, transparent CaS ceramic disc.

Equipment:

- High-purity CaS powder (synthesized as per Protocol 4.1)
- Hot press with a graphite die and punches
- Graphite foil
- Inert atmosphere glovebox

Protocol:

- Die Preparation: Line the graphite die and punches with graphite foil to prevent the CaS powder from reacting with the die.
- Powder Loading: Inside an inert atmosphere glovebox, load a pre-weighed amount of the synthesized CaS powder into the prepared graphite die.
- Hot Pressing Cycle:
  - Place the loaded die into the hot press chamber.
  - Evacuate the chamber to a high vacuum and then backfill with an inert gas like Argon.
  - Apply a low initial pressure (e.g., 5 MPa).
  - Begin heating to a temperature between 1200 °C and 1500 °C. The optimal temperature will need to be determined experimentally.
  - As the temperature increases, gradually increase the pressure to 30-50 MPa.
  - Hold at the peak temperature and pressure for 1-2 hours to allow for full densification.
- Cooling and Depressurization:
  - After the holding time, cool the system down while maintaining the inert atmosphere.
  - Gradually release the pressure during the cooling process.
- Sample Retrieval: Once at room temperature, carefully remove the densified CaS ceramic disc from the die.

Due to the relatively soft nature of many sulfide materials, a careful polishing procedure is required to achieve a good optical finish.

Objective: To polish the surfaces of the hot-pressed CaS disc to an optical quality finish.

Materials:

- Polishing laps (e.g., cast iron or pitch)
- A series of diamond slurries with decreasing particle sizes (e.g., 30  $\mu\text{m}$ , 15  $\mu\text{m}$ , 6  $\mu\text{m}$ , 3  $\mu\text{m}$ , 1  $\mu\text{m}$ )
- Polishing pads (e.g., synthetic cloths)
- Final polishing compound (e.g., 0.3  $\mu\text{m}$  alumina slurry)
- Polishing lubricant (e.g., mineral oil or a specialized polishing oil)

Protocol:

- Lapping/Grinding:
  - Begin with a coarse diamond slurry (e.g., 30  $\mu\text{m}$ ) on a cast iron lap to planarize the surfaces of the CaS disc and remove any surface irregularities from the hot pressing.
  - Progressively move to finer diamond slurries (15  $\mu\text{m}$ , 6  $\mu\text{m}$ ), cleaning the sample and lap thoroughly between each step to avoid contamination.
- Polishing:
  - Switch to a polishing pad and a finer diamond slurry (e.g., 3  $\mu\text{m}$ ).
  - Continue polishing with progressively finer slurries (e.g., 1  $\mu\text{m}$  diamond followed by 0.3  $\mu\text{m}$  alumina) until a specular finish is achieved.
  - Use a suitable polishing lubricant to prevent excessive heat generation and scratching.

- **Cleaning:** Thoroughly clean the polished window to remove any residual polishing compounds and lubricants. This can be done using a series of solvent rinses (e.g., acetone, isopropanol).

**Objective:** To determine the infrared transmission properties of the fabricated CaS window.

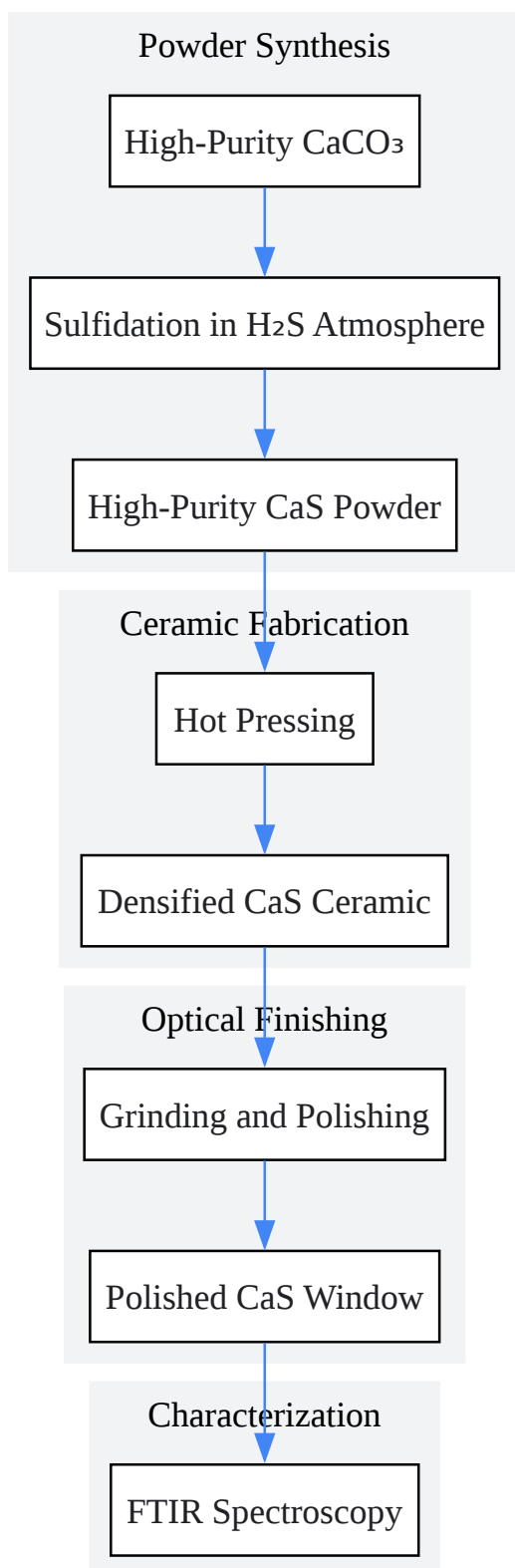
**Equipment:**

- Fourier-Transform Infrared (FTIR) Spectrometer

**Protocol:**

- **Background Spectrum:** Record a background spectrum with an empty sample holder to account for the atmospheric and instrumental response.
- **Sample Spectrum:** Place the polished CaS window in the sample holder and record the transmission spectrum.
- **Data Analysis:** The transmittance is calculated as the ratio of the sample spectrum to the background spectrum. The spectrum should be recorded over the desired infrared range (e.g., 2.5 to 25  $\mu\text{m}$ , which corresponds to 4000 to 400  $\text{cm}^{-1}$ ).

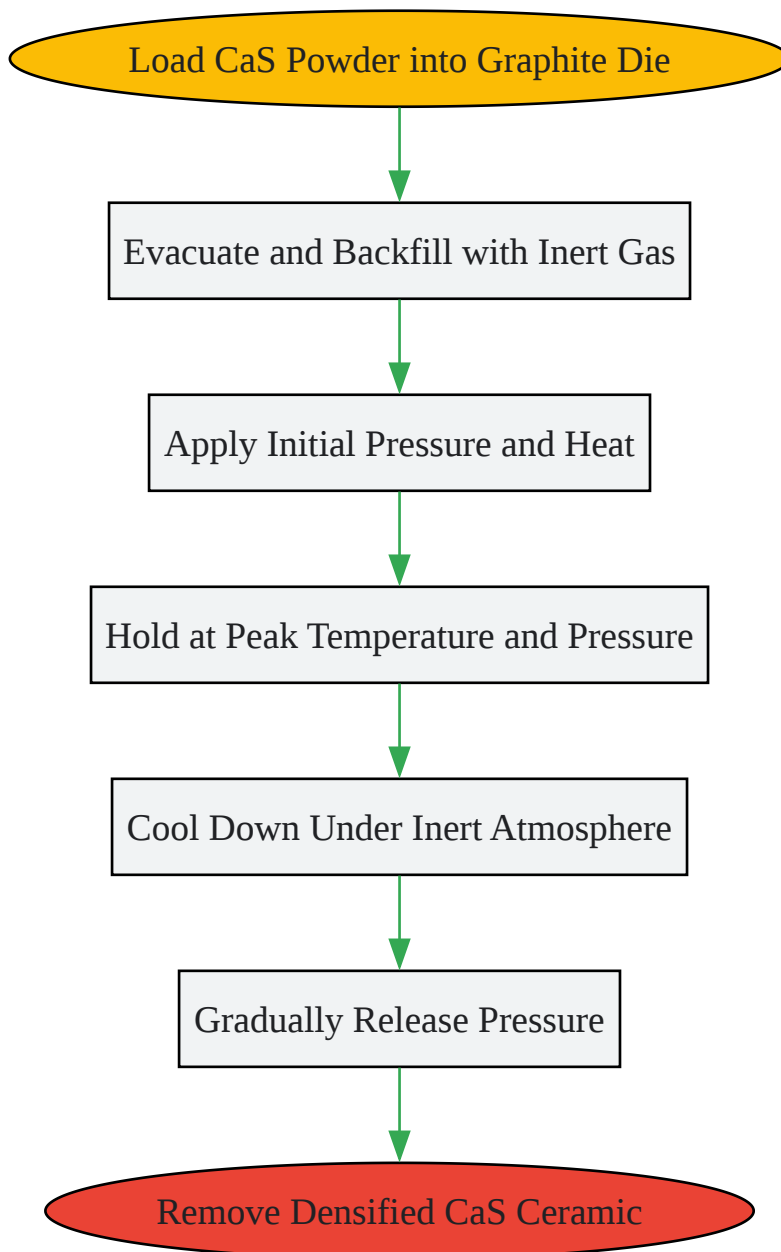
## Visualizations



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Caption: Overall workflow for the fabrication and characterization of a CaS infrared optical window.



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Caption: Logical flow of the hot-pressing process for densifying CaS powder into a ceramic.

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